

5-Hydroxymethyl xylouridine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxymethyl xylouridine

Cat. No.: B15587562

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5-Hydroxymethyl xylouridine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxymethyl xylouridine is a nucleoside analog, specifically a thymidine analog, with potential applications in cellular research. Its structure allows for incorporation into replicating DNA, making it a candidate for use in monitoring DNA synthesis and cell proliferation. This technical guide provides a summary of its known chemical properties and outlines a conceptual framework for its application in experimental biology. Due to the limited specific research on **5-Hydroxymethyl xylouridine**, this document also draws comparisons with the more extensively studied analog, 5-hydroxymethyl-2'-deoxyuridine, to provide context on its potential biological activities.

Core Compound Data

The fundamental chemical and physical properties of **5-Hydroxymethyl xylouridine** are summarized below.

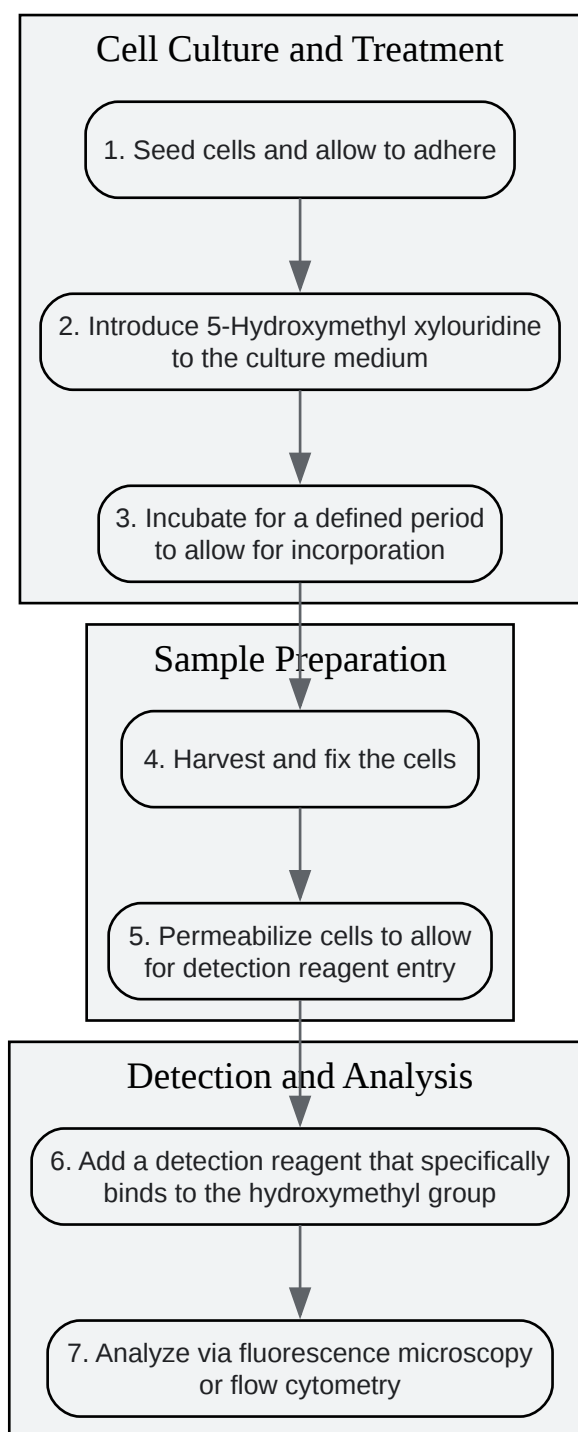
| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 52448-09-6 | |
| Molecular Weight | 274.23 g/mol | |
| Molecular Formula | C ₁₀ H ₁₄ N ₂ O ₇ | |
| Synonyms | 5-(hydroxymethyl)-1-β-D-xylofuranosyl-2,4(1H,3H)-Pyrimidinedione | |

Proposed Mechanism and Application

As a thymidine analog, **5-Hydroxymethyl xylouridine** is presumed to be recognized by cellular machinery involved in DNA synthesis. It is suggested that it can be incorporated into newly synthesized DNA strands during the S-phase of the cell cycle. This "tagging" of replicating DNA allows for the tracking of cell division and proliferation.[\[1\]](#)[\[2\]](#)

Conceptual Experimental Workflow: DNA Synthesis Tracking

Below is a generalized workflow for the use of a thymidine analog like **5-Hydroxymethyl xylouridine** in cell labeling and DNA synthesis tracking.



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Figure 1: Generalized workflow for DNA synthesis tracking using a thymidine analog.

Proposed Intracellular Pathway

The following diagram illustrates the hypothetical pathway of **5-Hydroxymethyl xylouridine** from cellular uptake to its incorporation into genomic DNA.



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Figure 2: Proposed metabolic pathway for the incorporation of **5-Hydroxymethyl xylouridine** into DNA.

Biological Context from a Related Analog: 5-Hydroxymethyl-2'-deoxyuridine

While specific biological studies on **5-Hydroxymethyl xylouridine** are not readily available, extensive research has been conducted on the closely related compound, 5-hydroxymethyl-2'-deoxyuridine (hmdUrd). HmdUrd is also a thymidine analog that gets incorporated into DNA.[3] Its presence in DNA can lead to cytotoxic effects.[3][4] In mammalian cells, the incorporation of hmdUrd can trigger DNA base excision repair mechanisms, which, if overwhelmed, can lead to the formation of DNA strand breaks and subsequently induce apoptosis.

Furthermore, hmdUrd has been investigated as a biomarker for oxidative DNA damage and has been found in higher levels in the DNA from the peripheral blood of breast cancer patients compared to controls.[5] It is also recognized as a product of ionizing radiation on DNA.[6]

It is important to note that while these findings for hmdUrd provide a potential framework for the biological effects of **5-Hydroxymethyl xylouridine**, the difference in the sugar moiety (xylouridine vs. deoxyuridine) could significantly alter its biological activity, including its recognition by polymerases and repair enzymes, as well as its overall cytotoxicity.

Future Directions

Further research is required to elucidate the specific biological activities of **5-Hydroxymethyl xylouridine**. Key areas for future investigation include:

- Cytotoxicity studies: Determining the cytotoxic profile of **5-Hydroxymethyl xylouridine** in various cell lines.

- Incorporation efficiency: Quantifying the rate of incorporation into DNA by different DNA polymerases.
- Interaction with DNA repair pathways: Investigating whether its presence in DNA triggers a cellular repair response.
- Development of detection methods: Creating specific antibodies or chemical probes for the detection of incorporated **5-Hydroxymethyl xylouridine** to facilitate its use as a research tool.

Conclusion

5-Hydroxymethyl xylouridine is a thymidine analog with the potential to be a valuable tool for studying DNA synthesis and cell proliferation. While direct experimental data on its biological effects are currently limited, its structural similarity to other well-characterized nucleoside analogs, such as 5-hydroxymethyl-2'-deoxyuridine, suggests a range of possible biological activities that warrant further investigation. The conceptual workflows and pathways presented in this guide are intended to provide a foundation for future research into this compound.

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- To cite this document: BenchChem. [5-Hydroxymethyl xylouridine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587562#5-hydroxymethyl-xylouridine-cas-number-and-molecular-weight]

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